

Technical Guide: Stability and Storage of 2-Methylpiperazine-d10

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Compound of Interest

Compound Name: 2-Methylpiperazine-d10

Cat. No.: B15139776

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the stability and recommended storage conditions for **2-Methylpiperazine-d10**. While specific stability data for the deuterated form is not extensively published, the information presented here is based on the known properties of its non-deuterated analog, 2-Methylpiperazine, and general principles of handling stable isotopically labeled compounds. For non-radioactive, stable isotope-labeled compounds, the storage and handling guidelines are generally the same as for their unlabeled counterparts.

Core Principles of Stability and Storage

2-Methylpiperazine is a hygroscopic, air-sensitive, and flammable solid.^{[1][2][3]} Its stability is primarily influenced by moisture, air (specifically carbon dioxide), light, and temperature. The primary concern for deuterated compounds like **2-Methylpiperazine-d10** is the potential for hydrogen/deuterium (H/D) exchange, which can be catalyzed by acidic or basic conditions. Therefore, maintaining an inert and dry environment is crucial for preserving the isotopic and chemical purity of the compound.

Data Presentation: Physicochemical Properties and Storage Conditions

The following tables summarize the key physical and chemical properties and outline the recommended storage and handling conditions for 2-Methylpiperazine, which are directly applicable to **2-Methylpiperazine-d10**.

Table 1: Physicochemical Properties of 2-Methylpiperazine

Property	Value	Citation
Appearance	White to yellow crystalline powder or chunks	[4]
Molecular Formula	C ₅ H ₁₂ N ₂	[5]
Molecular Weight	100.16 g/mol	[5]
Melting Point	61-63 °C	[4]
Boiling Point	155 °C/763 mmHg	[4]
Solubility	Soluble in water	[3]
Hygroscopicity	Hygroscopic	[2]
Air Sensitivity	Air sensitive	[2]

Table 2: Recommended Storage and Handling Conditions for **2-Methylpiperazine-d10**

Condition	Recommendation	Rationale	Citation
Temperature	Store at room temperature or in a cool place.	To minimize degradation from heat.	[3]
Atmosphere	Store under an inert gas (e.g., Argon or Nitrogen).	To prevent reaction with air and carbon dioxide.	[2]
Moisture	Keep in a dry environment.	Due to its hygroscopic nature, it readily absorbs moisture.	[2]
Light	Protect from light.	To prevent light-induced degradation.	
Container	Keep container tightly closed.	To prevent exposure to air and moisture.	[3]
Incompatible Materials	Avoid strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.	To prevent chemical reactions that can degrade the compound.	[1]

Experimental Protocols: Stability Assessment of 2-Methylpiperazine-d10

The following is a generalized experimental protocol for assessing the stability of **2-Methylpiperazine-d10**, including the evaluation of H/D exchange.

Objective: To determine the chemical and isotopic stability of **2-Methylpiperazine-d10** under various stress conditions.

Materials:

- **2-Methylpiperazine-d10**
- HPLC-grade solvents (e.g., acetonitrile, water)

- Buffers of various pH (e.g., pH 2, 7, 9)
- High-purity water
- Calibrated stability chambers (for controlled temperature and humidity)
- Photostability chamber
- High-Performance Liquid Chromatography (HPLC) system with a suitable column
- Mass Spectrometer (MS) detector
- Nuclear Magnetic Resonance (NMR) spectrometer

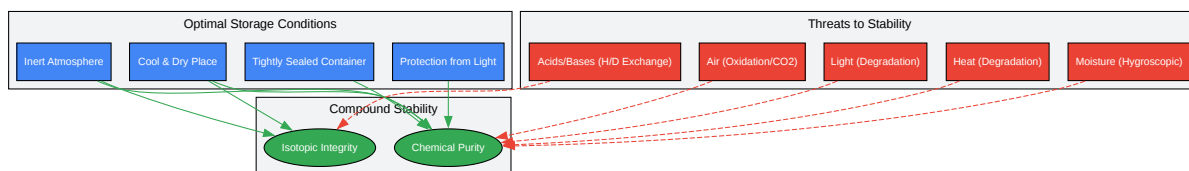
Methodology:

- Forced Degradation Studies:
 - Acidic and Basic Conditions:
 1. Prepare solutions of **2-Methylpiperazine-d10** in acidic (e.g., 0.1 M HCl) and basic (e.g., 0.1 M NaOH) conditions.
 2. Store the solutions at a controlled temperature (e.g., 40°C).
 3. Withdraw aliquots at specified time intervals (e.g., 0, 2, 4, 8, 24 hours).
 4. Neutralize the aliquots immediately.
 5. Analyze the samples by HPLC-MS to assess for degradation products and by NMR to check for H/D exchange.
 - Oxidative Conditions:
 1. Prepare a solution of **2-Methylpiperazine-d10** in a solution of hydrogen peroxide (e.g., 3% H₂O₂).
 2. Store at a controlled temperature.

3. Analyze aliquots at various time points by HPLC-MS.
- Thermal Stress:
 1. Store solid **2-Methylpiperazine-d10** in a stability chamber at elevated temperatures (e.g., 60°C).
 2. Analyze samples at different time points for degradation.
 - Photostability:
 1. Expose a solution and solid sample of **2-Methylpiperazine-d10** to light in a photostability chamber.
 2. Analyze the samples after a defined period to assess for light-induced degradation.
- Long-Term Stability Study:
 - Store **2-Methylpiperazine-d10** under the recommended storage conditions (cool, dry, inert atmosphere, protected from light).
 - Analyze the purity and isotopic enrichment of the sample at regular intervals (e.g., 0, 3, 6, 12, 24 months) using HPLC-MS and NMR.

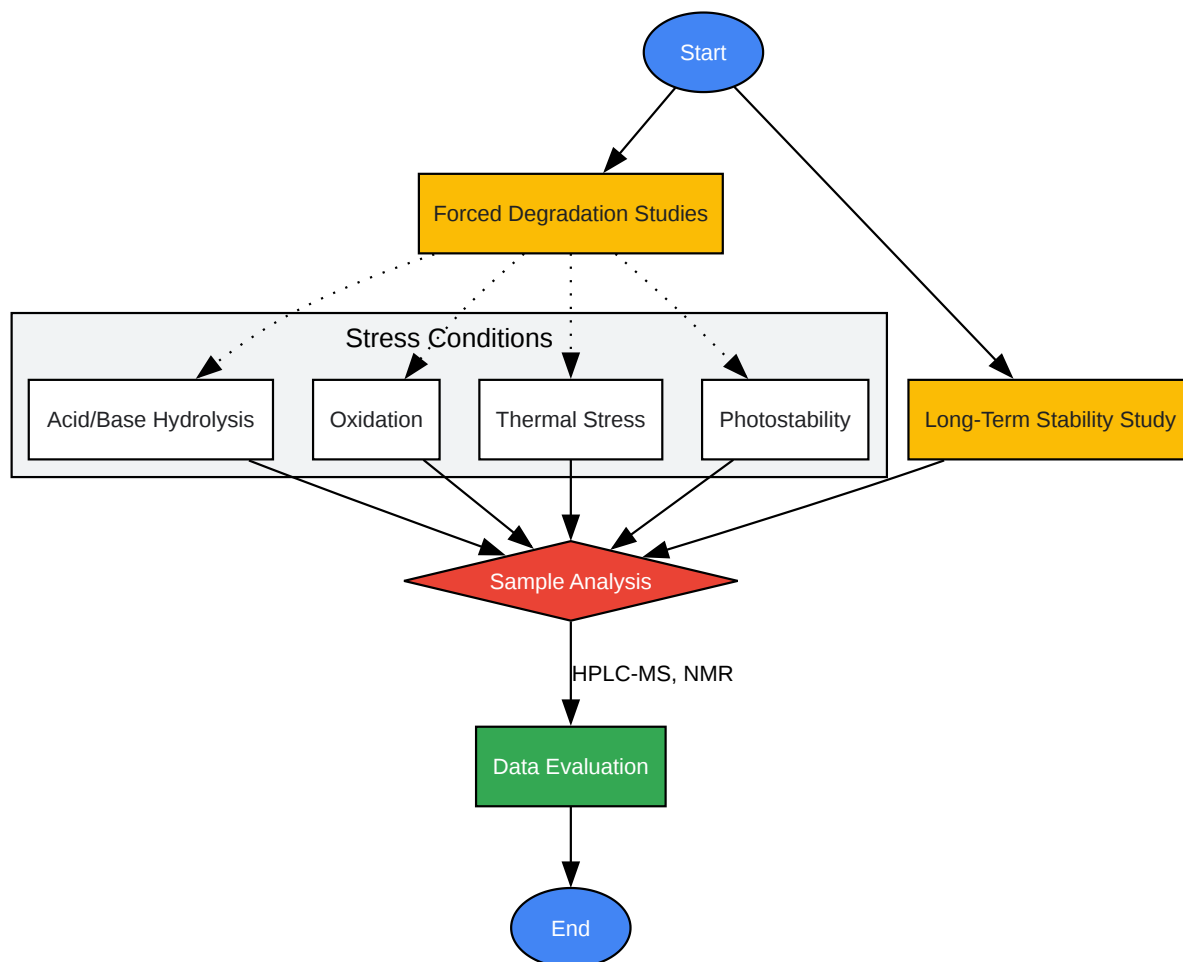
Mandatory Visualization

The following diagrams illustrate key relationships and workflows relevant to the stability and handling of **2-Methylpiperazine-d10**.



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Caption: Factors influencing the stability of **2-Methylpiperazine-d10**.



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Caption: Workflow for a stability assessment study.

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